

Technical Guide: Solubility and Stability of 2-Amino-4-methyloxazole

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Compound of Interest

Compound Name: 2-Amino-4-methyloxazole

CAS No.: 35629-70-0

Cat. No.: B1268135

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-4-methyloxazole is a heterocyclic compound that serves as a valuable scaffold in medicinal chemistry. Its derivatives have shown a range of biological activities, making the understanding of its fundamental physicochemical properties, such as solubility and stability, critical for the development of new chemical entities. This technical guide provides a comprehensive overview of the solubility and stability profiles of **2-Amino-4-methyloxazole**, complete with detailed experimental protocols and data interpretation. While extensive experimental data for this specific molecule is not widely published, this guide synthesizes information on the known reactivity of the oxazole ring with standard pharmaceutical testing protocols to provide a robust framework for its characterization.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation development. The isosteric replacement of a sulfur atom in 2-aminothiazole derivatives with an oxygen atom to form 2-aminooxazoles has been shown to

improve physicochemical properties such as water solubility[1][2]. The solubility of **2-Amino-4-methyloxazole** is expected to be influenced by the pH of the medium and the nature of the solvent.

Data Presentation: Solubility

The following table summarizes the anticipated aqueous and organic solvent solubility for **2-Amino-4-methyloxazole**. These values are representative and should be confirmed by experimental analysis.

Solvent/Medium	Temperature (°C)	Expected Solubility (mg/mL)
Purified Water	25	Moderately Soluble
pH 1.2 (0.1 N HCl)	25	Highly Soluble
pH 4.5 (Acetate Buffer)	25	Soluble
pH 6.8 (Phosphate Buffer)	25	Moderately Soluble
pH 7.4 (Phosphate Buffer)	25	Sparingly Soluble
Methanol	25	Freely Soluble
Ethanol	25	Freely Soluble
Acetonitrile	25	Soluble
Dichloromethane	25	Sparingly Soluble
Acetone	25	Soluble

Experimental Protocol: Equilibrium Solubility Determination

This protocol outlines the shake-flask method for determining the equilibrium solubility of **2-Amino-4-methyloxazole** in various media.

Materials:

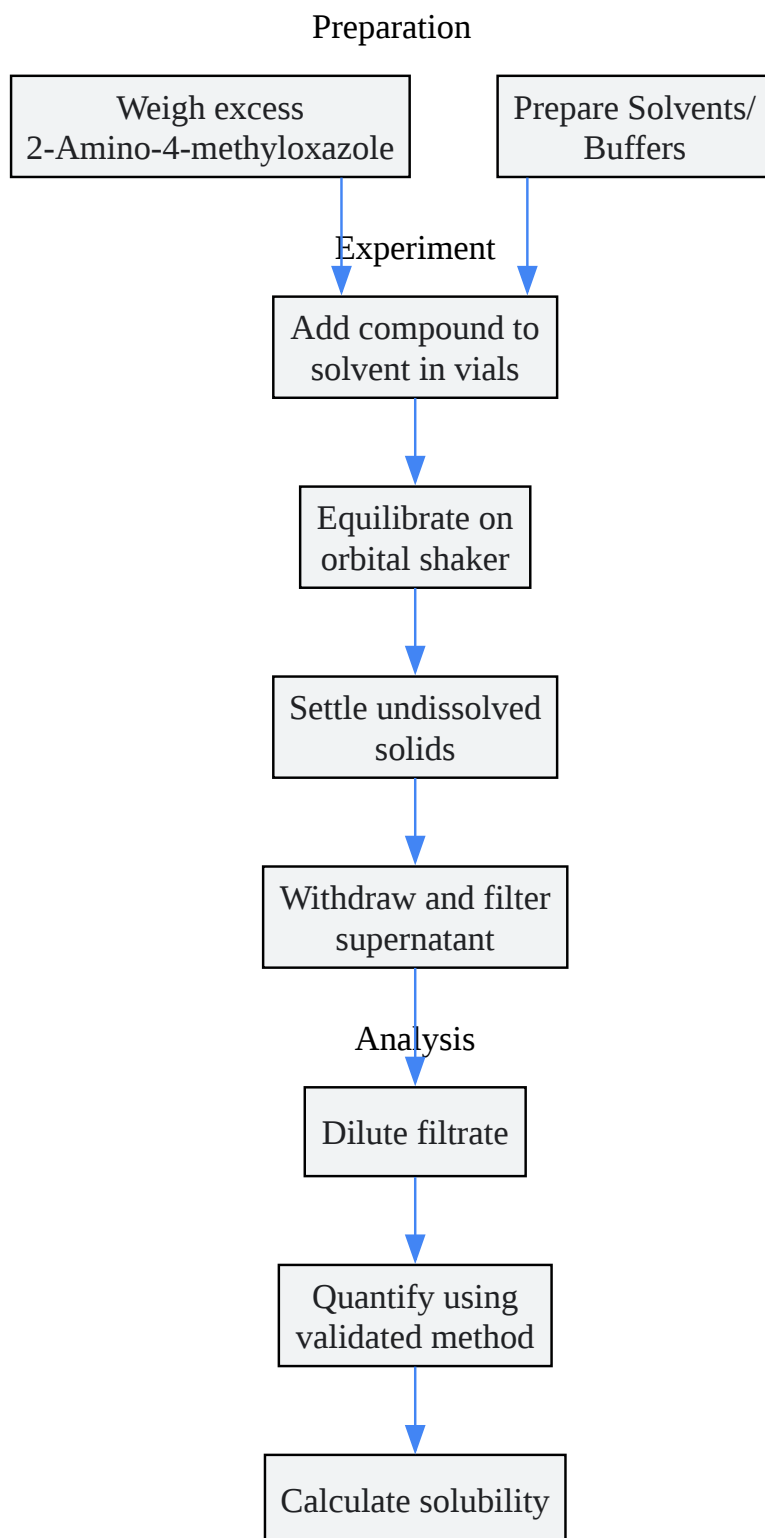
- **2-Amino-4-methyloxazole**

- Volumetric flasks
- Scintillation vials
- Orbital shaker with temperature control
- Calibrated pH meter
- Analytical balance
- HPLC with UV detector or a validated analytical method
- Syringe filters (0.45 μm)
- Solvents and buffers as specified in the table above.

Procedure:

- Prepare the required buffer solutions and organic solvents.
- Add an excess amount of **2-Amino-4-methyloxazole** to a series of vials containing a known volume of each solvent/buffer.
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate until equilibrium is reached (typically 24-72 hours).
- After equilibration, allow the vials to stand to let undissolved solids settle.
- Carefully withdraw a sample from the supernatant and filter it through a 0.45 μm syringe filter.
- Dilute the filtrate with a suitable solvent to a concentration within the analytical method's calibration range.
- Quantify the concentration of **2-Amino-4-methyloxazole** in the diluted filtrate using a validated analytical method (e.g., HPLC-UV).

- Perform the experiment in triplicate for each solvent/medium.



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Solubility Determination Workflow

Stability Profile

Understanding the stability of **2-Amino-4-methyloxazole** is crucial for determining its shelf-life, storage conditions, and potential degradation pathways. The oxazole ring is known to be susceptible to hydrolytic cleavage under both acidic and basic conditions. The primary vulnerability lies in the acidity of the proton at the C2 position, which can initiate ring-opening reactions[3].

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish stability-indicating analytical methods.[4][5] These studies involve subjecting the compound to stress conditions more severe than accelerated stability testing.[4]

Data Presentation: Forced Degradation

The following table summarizes the expected outcomes of forced degradation studies on **2-Amino-4-methyloxazole**.

Stress Condition	Reagent/Condition	Expected Degradation	Potential Degradation Products
Acid Hydrolysis	0.1 M HCl at 60 °C	Significant Degradation	Ring-opened products
Base Hydrolysis	0.1 M NaOH at 60 °C	Significant Degradation	Ring-opened products, potential for isocyanoenolate formation[3]
Oxidative	3% H ₂ O ₂ at RT	Moderate Degradation	N-oxides, ring-cleavage products
Thermal	80 °C (solid state)	Minimal Degradation	To be determined
Photolytic	ICH Q1B conditions	Minimal to Moderate Degradation	To be determined

Experimental Protocol: Forced Degradation Studies

This protocol provides a general framework for conducting forced degradation studies on **2-Amino-4-methyloxazole**.

Materials:

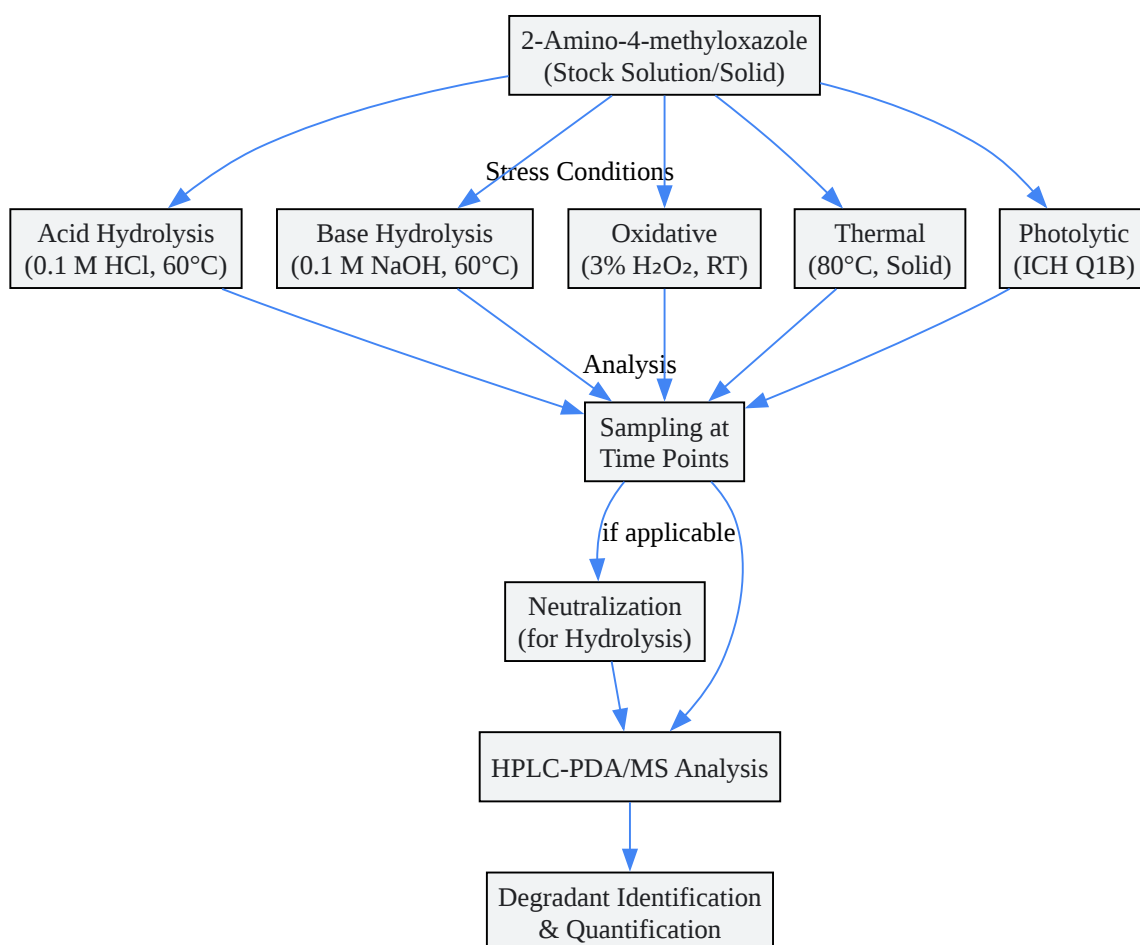
- **2-Amino-4-methyloxazole**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Volumetric flasks, pipettes
- Thermostatic oven
- Photostability chamber
- HPLC with a photodiode array (PDA) detector or HPLC-MS
- pH meter

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **2-Amino-4-methyloxazole** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis:
 - Add a known volume of the stock solution to a flask containing 0.1 M HCl.
 - Heat the solution at 60 °C for a specified period (e.g., 2, 4, 8, 24 hours).
 - At each time point, withdraw a sample, neutralize it with an equivalent amount of 0.1 M NaOH, and dilute with mobile phase for analysis.

- Base Hydrolysis:
 - Add a known volume of the stock solution to a flask containing 0.1 M NaOH.
 - Heat the solution at 60 °C for specified time intervals.
 - At each time point, withdraw a sample, neutralize it with 0.1 M HCl, and dilute for analysis.
- Oxidative Degradation:
 - Add a known volume of the stock solution to a flask containing 3% H₂O₂.
 - Keep the solution at room temperature and protected from light for a specified duration.
 - Withdraw samples at various time points and dilute for analysis.
- Thermal Degradation:
 - Place a known amount of solid **2-Amino-4-methyloxazole** in a vial and keep it in a thermostatic oven at 80 °C.
 - At specified time points, withdraw samples, dissolve in a suitable solvent, and dilute for analysis.
- Photolytic Degradation:
 - Expose a solution of **2-Amino-4-methyloxazole** and the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines).
 - A control sample should be kept in the dark under the same temperature conditions.
 - After exposure, prepare solutions of the stressed samples and analyze.
- Analysis:

- Analyze all samples using a stability-indicating HPLC method (e.g., reverse-phase HPLC with a C18 column and a gradient elution).
- Use a PDA detector to assess peak purity and to obtain UV spectra of the degradation products.
- If available, use HPLC-MS to identify the mass of the degradation products to aid in structure elucidation.

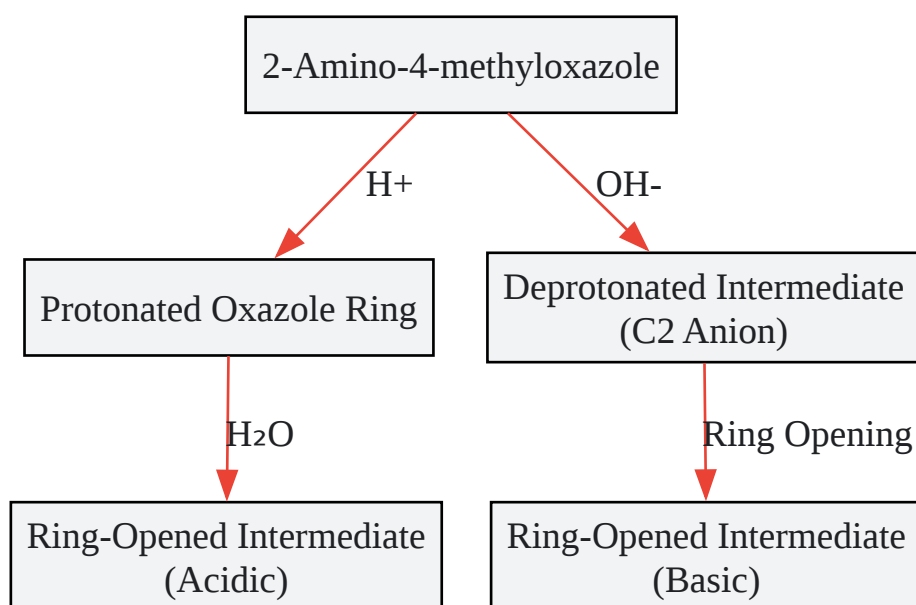


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Forced Degradation Workflow

Potential Degradation Pathway: Hydrolysis

The oxazole ring is susceptible to both acid and base-catalyzed hydrolysis, leading to ring cleavage. Under acidic conditions, protonation of the ring nitrogen can facilitate nucleophilic attack by water. In basic media, deprotonation at the C2 position can lead to a ring-opened intermediate[3].

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Hydrolytic Degradation Pathway

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **2-Amino-4-methyloxazole**. The provided data tables are based on the known chemical properties of the oxazole scaffold and should be experimentally verified. The detailed protocols offer a starting point for researchers to perform these critical studies. A thorough characterization of the solubility and stability is indispensable for the successful development of any **2-Amino-4-methyloxazole**-based therapeutic agent.

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